

Ethyl brevifolincarboxylate CAS number and chemical identifiers

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Compound of Interest

Compound Name: Ethyl brevifolincarboxylate

Cat. No.: B021138

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An In-depth Technical Guide to Ethyl Brevifolincarboxylate

This technical guide provides a comprehensive overview of the chemical identifiers, properties, and available data for **Ethyl brevifolincarboxylate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

Ethyl brevifolincarboxylate is a natural product that has been identified in various plant species.^{[1][2]} Its chemical structure and properties are well-documented in several chemical databases.

Table 1: Chemical Identifiers for **Ethyl Brevifolincarboxylate**

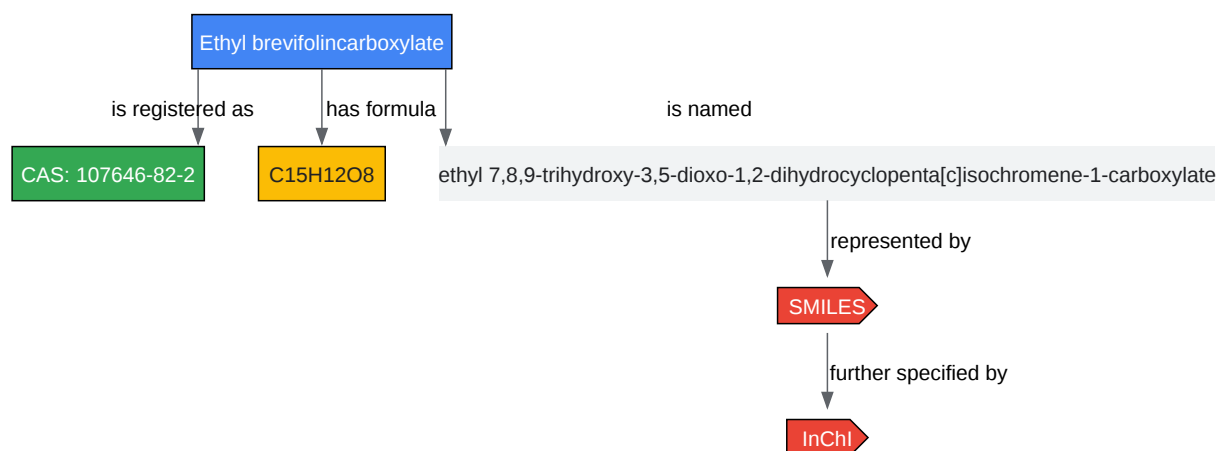
Identifier	Value	Source
CAS Number	107646-82-2	[3] [4] [5] [6]
IUPAC Name	ethyl 7,8,9-trihydroxy-3,5-dioxo-1,2-dihydrocyclopenta[c]isochromene-1-carboxylate	[3]
Other Synonyms	EBFC, Ethyl 7,8,9-trihydroxy-3,5-dioxo-1,2,3,5-tetrahydrocyclopenta[c]isochromene-1-carboxylate	[3]
Chemical Formula	C15H12O8	[3] [5] [7] [8]
Molecular Weight	320.25 g/mol	[3] [5]
Canonical SMILES	<chem>CCOC(=O)C1CC(=O)C2=C1C3=C(C(=C(C=C3C(=O)O2)O)O)O</chem>	[3] [7]
InChI	InChI=1S/C15H12O8/c1-2-22-14(20)6-4-8(17)13-10(6)9-5(15(21)23-13)3-7(16)11(18)12(9)19/h3,6,16,18-19H,2,4H2,1H3	[3] [7]
InChIKey	JSEPSLOCPQODTM-UHFFFAOYSA-N	[7]

Table 2: Computed Physicochemical Properties of **Ethyl Brevifolincarboxylate**

Property	Value	Source
XLogP3	0.3	[3]
Hydrogen Bond Donor Count	3	[3]
Hydrogen Bond Acceptor Count	8	[3]
Rotatable Bond Count	2	[3]
Exact Mass	320.05321734 g/mol	[3]
Monoisotopic Mass	320.05321734 g/mol	[3]
Topological Polar Surface Area	155 Å ²	[3]
Heavy Atom Count	23	[3]
Complexity	594	[3]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the hierarchical relationship between the different chemical identifiers for **Ethyl brevifolincarboxylate**, from the common name to the specific isomeric representation.



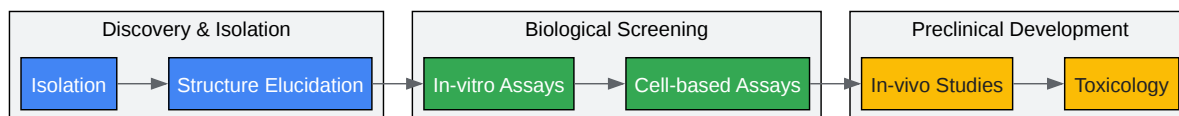
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Diagram of Chemical Identifier Relationships.

Experimental Data and Protocols

Currently, publicly accessible literature and databases lack detailed experimental protocols specifically for **Ethyl brevifolincarboxylate**. While related compounds such as **Methyl brevifolincarboxylate** and Brevifolincarboxylic acid have been investigated for biological activities, including vasorelaxant, DNA topoisomerase inhibition, anticancer, and anti-inflammatory effects, similar studies on **Ethyl brevifolincarboxylate** are not readily available. [\[9\]](#)[\[10\]](#)

The general workflow for investigating a natural product like **Ethyl brevifolincarboxylate** would typically involve the following stages.



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General Workflow for Natural Product Drug Discovery.

Further research is required to establish the biological activity, mechanism of action, and potential therapeutic applications of **Ethyl brevifolincarboxylate**. Researchers interested in this compound would need to develop and validate specific experimental protocols for its synthesis, purification, and biological evaluation.

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